

Essential Safety and Handling Guide for IMPEL™ Herbicide Diluent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Impel*

Cat. No.: *B12776733*

[Get Quote](#)

Disclaimer: The following information pertains to the product **IMPEL™**, a low viscosity non-aromatic diluent used with oil-soluble herbicides.[1][2] It is not a guide for a specific chemical substance named "**Impel**," as no such single chemical entity was identified in the provided search context. Researchers, scientists, and drug development professionals should always refer to the specific Safety Data Sheet (SDS) for any chemical they are handling.

This guide provides essential safety and logistical information for the handling and disposal of **IMPEL™**, a product designed for basal-bark and cut-surface brush control applications in non-cropland areas.[1][2]

Hazard Identification and First Aid

IMPEL™ is classified as a substance that may be fatal if swallowed and enters airways.[2] It is crucial to follow safety precautions to minimize exposure.

First Aid Measures[2]

Exposure Route	Immediate Action
Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
Skin or Clothing	Take off contaminated clothing and wash it before reuse. Wash with plenty of soap and water for several minutes.
Ingestion	Immediately call a poison center or doctor. Have the person rinse their mouth with water if able. Do NOT induce vomiting.
Inhalation	Remove the victim to fresh air and keep them at rest in a comfortable breathing position. If the person is not breathing, call 911 or an ambulance, then give artificial respiration.

In all cases of exposure, have the product container with you when calling a poison control center or doctor, or going for treatment.^[2]

Personal Protective Equipment (PPE)

When handling **IMPEL™**, it is essential to use appropriate Personal Protective Equipment to prevent exposure. The following table summarizes the recommended PPE.

Protection Type	Recommended PPE	Purpose
Eye and Face Protection	Safety goggles or a face shield	To protect against splashes.[3] [4]
Hand Protection	Chemical-resistant gloves (e.g., neoprene)	To prevent skin contact.[3]
Body Protection	Coveralls or a chemical-resistant apron	To protect against spills and splashes.[3]
Respiratory Protection	Not specified, but avoid inhalation of spray mist.	A respirator may be necessary if working in a poorly ventilated area or if spray mist is present. [2]

Operational Plan: Handling and Use

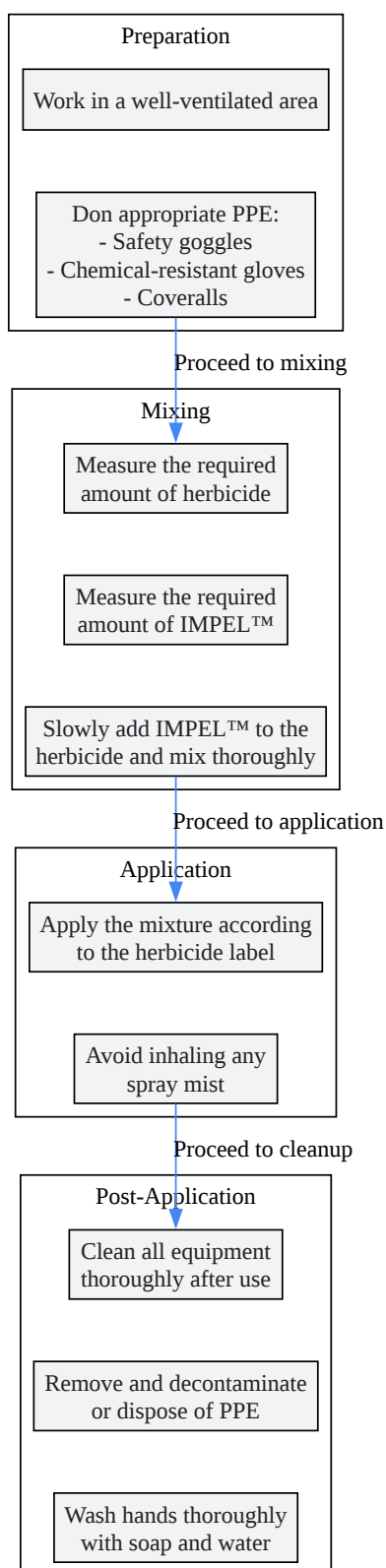
IMPEL™ is used as a diluent for oil-soluble herbicides.[1][2] Adherence to the manufacturer's instructions is critical for both efficacy and safety.

Dilution Ratios[1][2]

IMPEL™ to Herbicide Ratio	IMPEL™ Concentration
1:4	20%
1:3	25%

Note: Use rates may vary depending on environmental conditions and the specific application. It is recommended to follow the herbicide manufacturer's label for specific dilution rates.[1][2]

Experimental Workflow for Handling **IMPEL™**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and mixing of IMPEL™.

Disposal Plan

Proper disposal of **IMPEL**™ and its container is crucial to prevent environmental contamination.

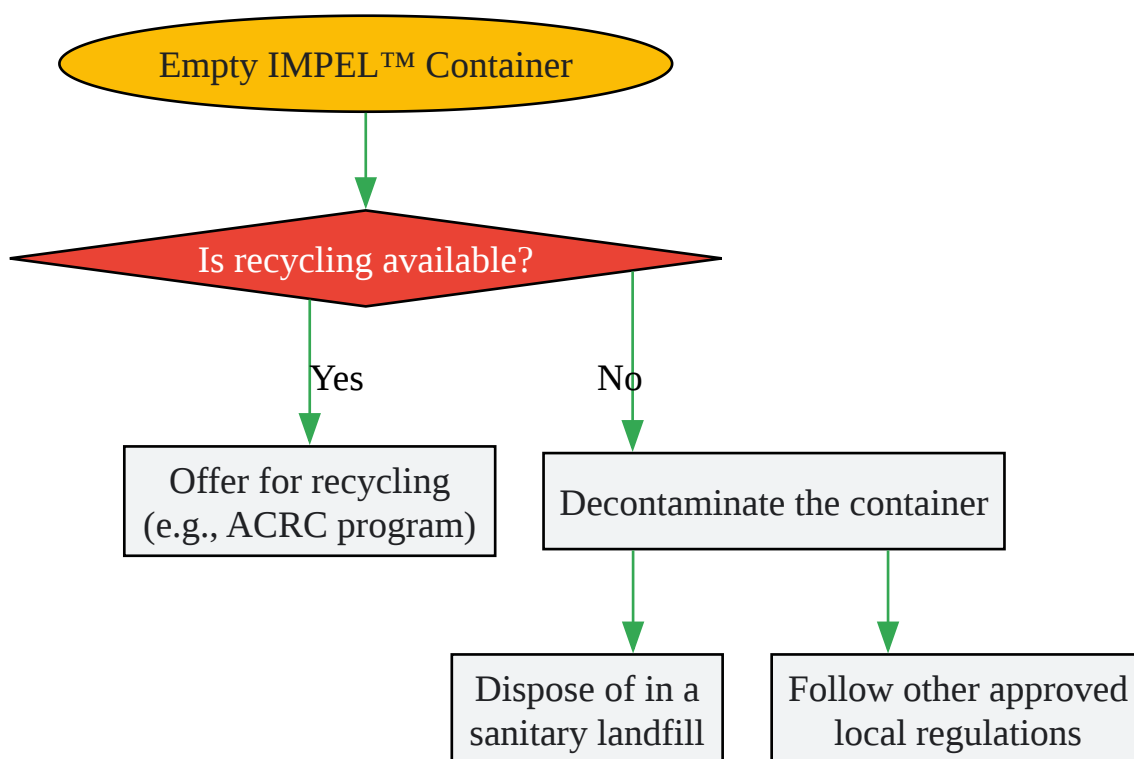
Container Disposal

- Offer the container for recycling if available.[\[2\]](#)
- The Agricultural Container Recycling Council (ACRC) provides a national recycling program. [\[2\]](#) You can find your local recycler on the ACRC website.[\[2\]](#)
- If recycling is not an option, decontaminated containers may be disposed of in a sanitary landfill.[\[2\]](#)
- Alternatively, dispose of the container according to other procedures approved by local regulations.[\[2\]](#)

Chemical Disposal

- Do not release the chemical into the environment.[\[5\]](#)
- In case of a spill, leak, fire, or exposure, call the emergency number 1-800-424-9300.[\[2\]](#)
- For household hazardous waste, it is recommended to take it to a designated collection center.[\[6\]](#)

Logical Relationship for **IMPEL**™ Disposal



[Click to download full resolution via product page](#)

Caption: Decision diagram for the proper disposal of **IMPEL™** containers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fs1.agrian.com [fs1.agrian.com]
- 2. greenlifesupply.com [greenlifesupply.com]
- 3. m.youtube.com [m.youtube.com]
- 4. youtube.com [youtube.com]
- 5. promain.co.uk [promain.co.uk]
- 6. m.youtube.com [m.youtube.com]

- To cite this document: BenchChem. [Essential Safety and Handling Guide for IMPEL™ Herbicide Diluent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12776733#personal-protective-equipment-for-handling-impel]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com